

Erythrosine B: A Comprehensive Technical Guide to a Versatile Vital Dye

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Compound of Interest

Compound Name: Erythrosine B

Cat. No.: B15622488

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Erythrosine B, a xanthene dye also known as Acid Red 51 and FD&C Red No. 3, has emerged as a multifaceted tool in biological research, demonstrating significant utility as a vital dye for assessing cell viability.[1][2][3] Historically used as a food colorant, its application in the laboratory is gaining prominence as a safer and effective alternative to traditional dyes like Trypan Blue.[1][4] This technical guide provides an in-depth overview of **Erythrosine B**, focusing on its mechanism of action, experimental protocols, and diverse applications, supported by quantitative data and visual workflows.

Core Mechanism of Action

Erythrosine B functions as a membrane-exclusion vital dye.[5][6] Its fundamental principle lies in the integrity of the cell membrane. Healthy, viable cells possess intact membranes that are impermeable to the polar **Erythrosine B** molecule.[1][4] Conversely, dead or membrane-compromised cells lose this integrity, allowing the dye to enter and bind to intracellular proteins, thereby staining the cells a distinct red or pink color.[7] This clear distinction between stained

(non-viable) and unstained (viable) cells allows for straightforward quantification using various analytical methods.^[5]

Advantages over Traditional Dyes

The primary advantage of **Erythrosine B** over the commonly used Trypan Blue is its significantly lower cytotoxicity.^{[1][4]} This characteristic is crucial for accurate cell counting, as the dye itself does not induce cell death during the staining procedure, a known issue with Trypan Blue that can lead to an overestimation of cell death.^[4] Furthermore, **Erythrosine B** is considered biosafe and less hazardous to the user and the environment.^[1]

Quantitative Data Summary

The following tables summarize key quantitative parameters of **Erythrosine B** for easy reference and comparison.

Property	Value	Reference
Synonyms	Acid Red 51, CI 45430, FD&C Red No. 3, E127	^{[2][3]}
Molecular Formula	C ₂₀ H ₆ I ₄ Na ₂ O ₅	^[3]
Molar Mass	879.86 g/mol	^[3]
Maximum Absorption Wavelength	524 nm	^[2]
Fluorescence Emission	Yellow-green (at pH 4.5)	^[2]

Application	Organism Type	Concentration	Incubation Time	Reference
Vital Staining	Bacteria (Gram-positive & Gram-negative)	A single concentration is effective for diverse species	As short as 5 minutes	[5] [8]
Cell Counting (alternative to Trypan Blue)	Eukaryotic cells (e.g., CHO)	Not specified	Not specified	[1]
Photodynamic Therapy	Malignant and pre-malignant oral epithelial cells	71.03 μ M (low dose)	Not specified	[9] [10]
Antiviral Studies (Zika Virus)	A549 cells	CC50 > 200 μ mol/L (low cytotoxicity)	Not specified	[11]

Experimental Protocols

General Cell Viability Assessment using Bright-Field Microscopy

This protocol outlines the basic steps for determining cell viability using **Erythrosine B** and a standard light microscope.

Materials:

- Cell suspension
- **Erythrosine B** solution (e.g., 0.4% in phosphate-buffered saline)
- Hemocytometer or automated cell counter
- Microscope

Procedure:

- Prepare a single-cell suspension of the cells to be counted.
- Mix the cell suspension and **Erythrosine B** solution at a 1:1 ratio. No incubation time is required.^[7]
- Load the mixture into a hemocytometer.
- Under a bright-field microscope, count the number of stained (non-viable) and unstained (viable) cells in the central grid of the hemocytometer.
- Calculate cell viability using the following formula:
 - % Viability = (Number of viable cells / Total number of cells) x 100

High-Throughput Viability Screening using Fluorescence

Erythrosine B's fluorescent properties allow for its use in more advanced, high-throughput applications like flow cytometry.^{[5][8]}

Materials:

- Cell suspension
- **Erythrosine B** solution
- Flow cytometer

Procedure:

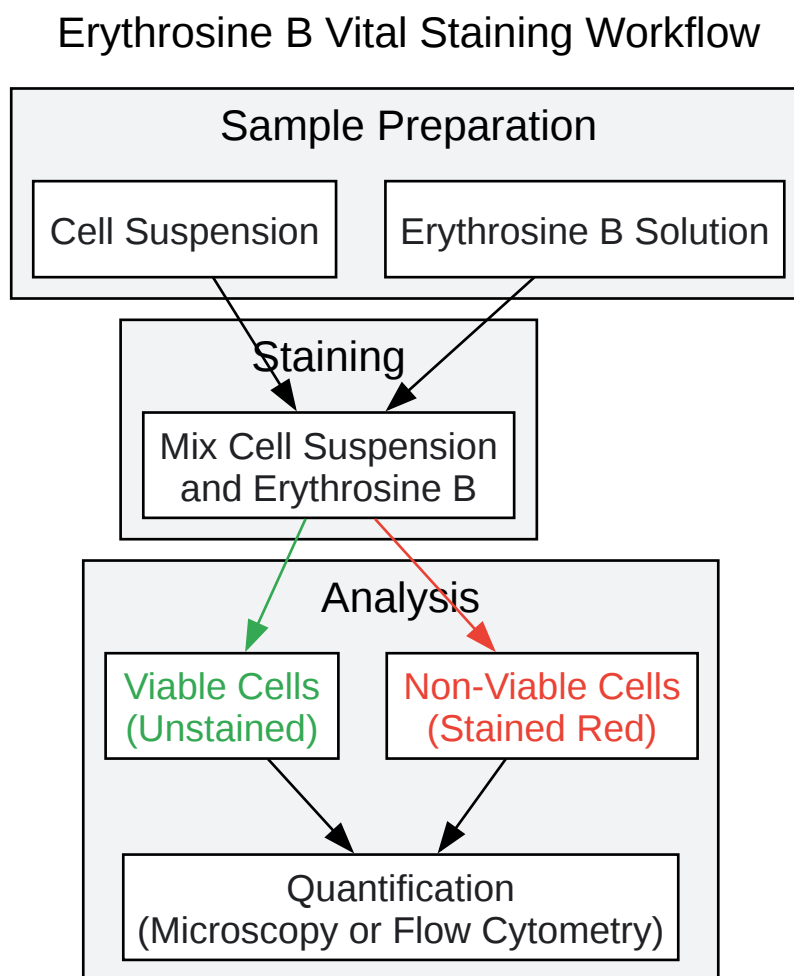
- Treat cells with the experimental compound or condition being tested.
- Harvest and wash the cells.
- Resuspend the cells in a suitable buffer and add **Erythrosine B** solution at the optimized concentration.

- Incubate for a short period (e.g., 5 minutes for bacteria).[5]
- Analyze the cell suspension using a flow cytometer, detecting the fluorescence of **Erythrosine B** in the appropriate channel (e.g., emission at ~583 nm).[8]
- Gate the populations of fluorescent (non-viable) and non-fluorescent (viable) cells to quantify the percentage of dead cells.

Visualizing Workflows and Pathways

Erythrosine B Vital Staining Workflow

The following diagram illustrates the fundamental workflow for assessing cell viability using **Erythrosine B**.



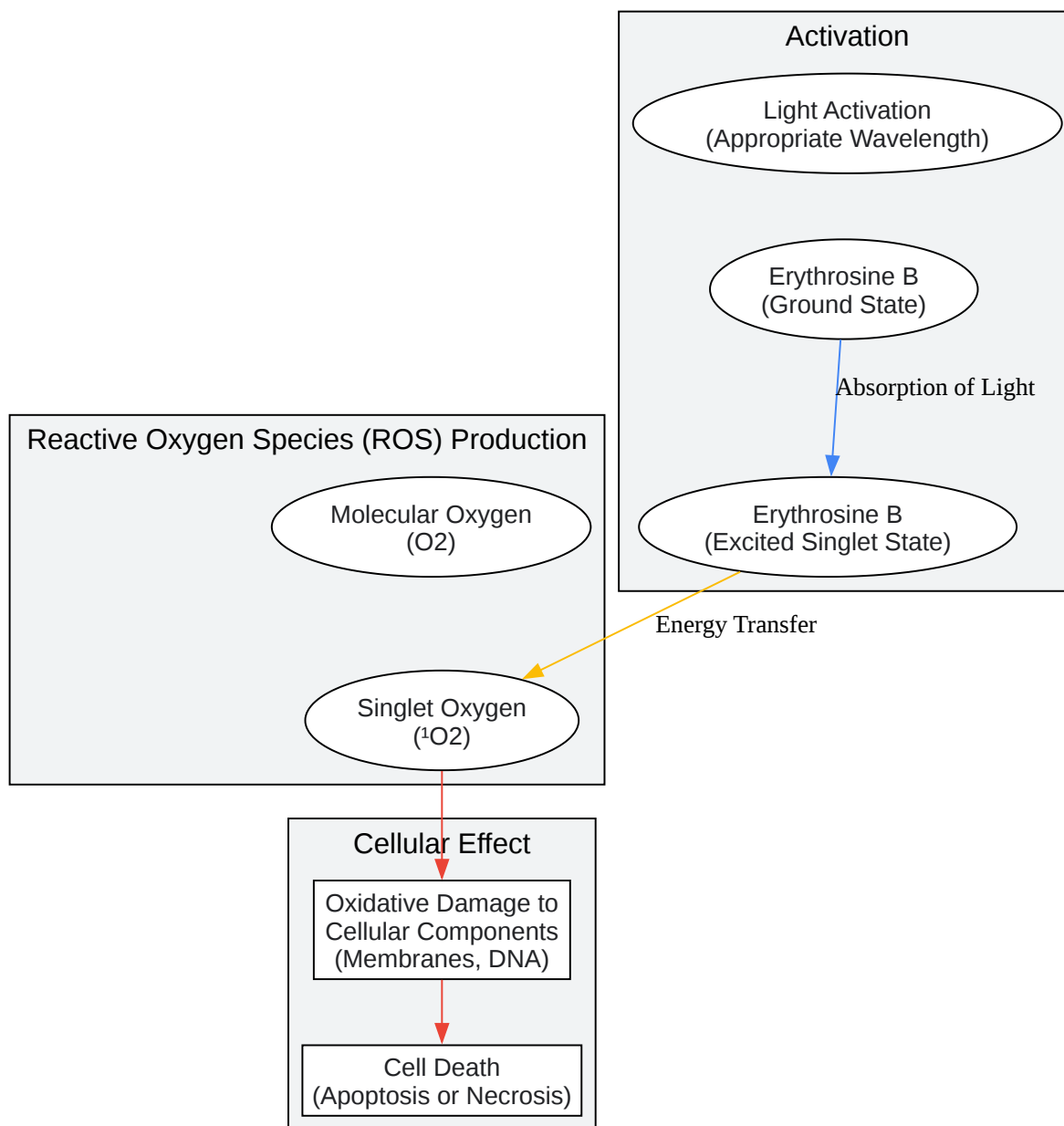
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Caption: A simplified workflow demonstrating the process of cell viability assessment using **Erythrosine B**.

Mechanism of Erythrosine B in Photodynamic Therapy (PDT)

Erythrosine B can also act as a photosensitizer in photodynamic therapy, a treatment modality for localized tumors.^{[9][12][13]} The following diagram outlines the proposed mechanism.

Erythrosine B Photodynamic Therapy (PDT) Mechanism

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